

Commercial availability and suppliers of Fenthion-d6

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Compound of Interest		
Compound Name:	Fenthion-d6	
Cat. No.:	B563001	Get Quote

Fenthion-d6: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the commercial availability, suppliers, and technical applications of **Fenthion-d6**. It is designed to serve as a critical resource for professionals in research, analytical chemistry, and drug development who utilize isotopically labeled compounds.

Introduction to Fenthion-d6

Fenthion-d6 is the deuterated analog of Fenthion, an organophosphate insecticide. The six deuterium atoms are typically located on the two O-methyl groups (O,O-dimethyl-d6). This isotopic labeling makes **Fenthion-d6** an invaluable tool in analytical chemistry, particularly in mass spectrometry-based methods, where it serves as a highly effective internal standard for the quantification of Fenthion and its metabolites in various matrices. Its chemical and physical properties are nearly identical to those of Fenthion, but its increased mass allows for clear differentiation in mass spectrometric analysis.

Commercial Availability and Suppliers

Fenthion-d6 is commercially available from a range of specialized chemical suppliers. The products are typically offered in neat form or as solutions in various organic solvents. The following table summarizes key information from several prominent suppliers.



Supplier	Product Name	CAS Number	Molecul ar Formula	Molecul ar Weight (g/mol)	Isotopic Purity	Chemic al Purity	Availabl e Quantiti es
Medche mExpres s	Fenthion- d6	1189662- 83-6	C10H9D6 O3PS2	284.37	Not specified	Not specified	1 mg, 5 mg
C/D/N Isotopes	Fenthion- d6 (O,O- dimethyl- d6)	1189662- 83-6	C10H9D6 O3PS2	284.36	99 atom % D	≥95%	0.01 g
LGC Standard s	Fenthion- d6 (O,O- dimethyl- d6)	1189662- 83-6	C10H9D6 O3PS2	284.06	≥99 atom % D	≥95%	10 mg
Santa Cruz Biotechn ology	Fenthion- d6	1189662- 83-6	C10H9D6 O3PS2	284.37	Not specified	Not specified	Inquire
Chiron (via ESSLAB)	Fenthion- d6 (O- dimethyl- d6)	1189662- 83-6	C10H9D6 O3PS2	Not specified	Not specified	Not specified	1 mL (100 μg/mL in isooctane)
Toronto Research Chemical s (TRC)	Fenthion- d6	1189662- 83-6	C10H9D6 O3PS2	284.37	Not specified	Not specified	Inquire
WITEGA Laborator ien	Fenthion- oxon- sulfone- D6	2733000- 83-2	Not specified	Not specified	Not specified	High- purity	Inquire







Clinivex	Fenthion Sulfone- d6	Not specified	Not specified	Not specified	Not specified	Not specified	Inquire
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Note: This table is not exhaustive and other suppliers may exist. Purity and availability are subject to change and should be confirmed with the respective supplier. WITEGA Laboratorien and Clinivex offer deuterated metabolites of Fenthion.

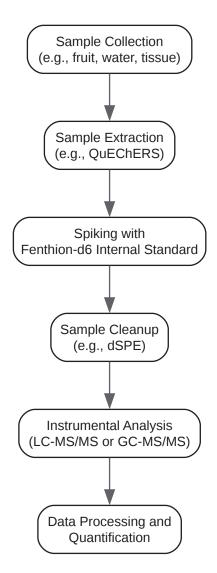
Experimental Protocols: Use of Fenthion-d6 as an Internal Standard

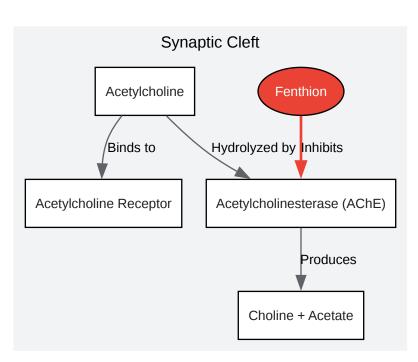
Fenthion-d6 is predominantly used as an internal standard in quantitative analytical methods, such as Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS), for the analysis of Fenthion and its metabolites in complex matrices like food, environmental samples, and biological tissues.

General Workflow for Sample Analysis

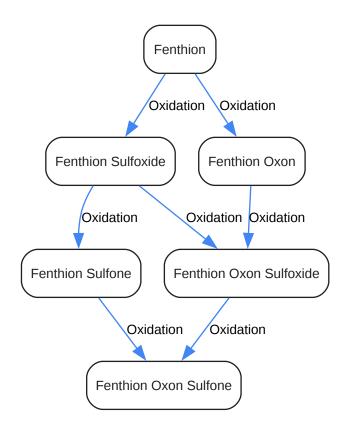
The following diagram illustrates a typical workflow for the analysis of Fenthion using **Fenthion-d6** as an internal standard.











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Phone: (601) 213-4426

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